

# How to diagnose connectivity problems on an HPE 5945

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## Compound of Interest

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## HPE 5945 Connectivity Troubleshooting Center

This technical support center provides troubleshooting guides and frequently asked questions to help researchers, scientists, and drug development professionals diagnose and resolve connectivity problems on an HPE 5945 switch.

### Troubleshooting Guides

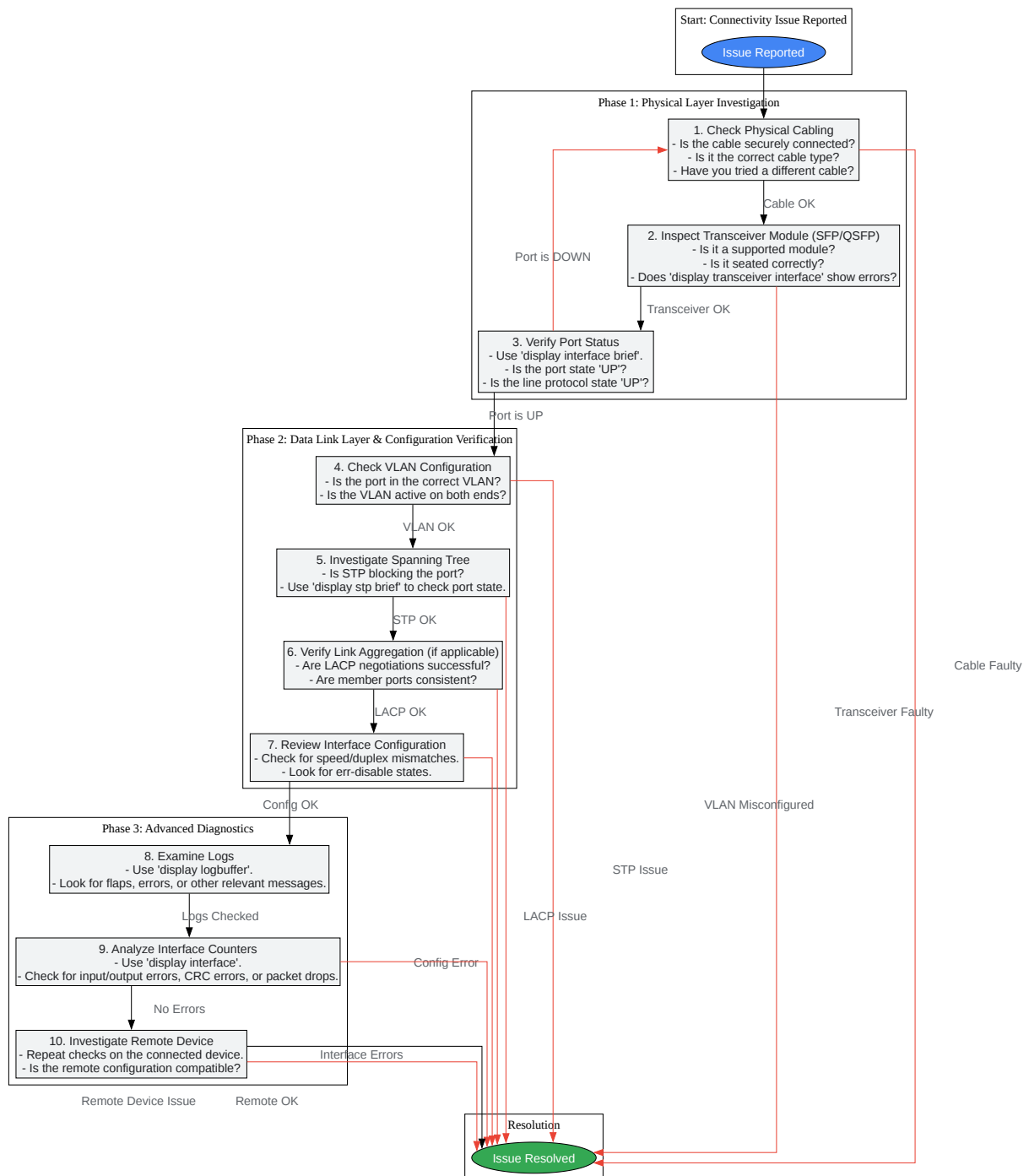
This section offers step-by-step guidance for common connectivity issues.

### General Connectivity Troubleshooting

**Question:** What is a systematic approach to troubleshooting a physical link connectivity issue on an HPE 5945 switch?

**Answer:**

A systematic approach to troubleshooting physical link connectivity ensures all potential causes are investigated. The following workflow can be used to diagnose and resolve these issues.



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Caption: Logical workflow for troubleshooting connectivity.

## FAQs

A list of frequently asked questions regarding connectivity issues on the HPE 5945.

Question: How do I check the status of an interface on the HPE 5945?

Answer: You can use the display interface brief command to get a summary of the status of all interfaces. To get detailed information for a specific interface, use the display interface command. For instance, to check HundredGigE 1/0/1, you would use display interface HundredGigE1/0/1.[\[1\]](#)

Question: What could be the cause of an interface repeatedly going up and down (flapping)?

Answer: Interface flapping can be caused by several factors:

- **Faulty Cables or Transceivers:** A common cause of link flapping is a bad cable or a malfunctioning SFP/QSFP module.
- **Speed and Duplex Mismatches:** If the speed and duplex settings are not consistent between the connected devices, it can lead to link instability. Some interfaces, like SFP28 ports on certain modules, may not support auto-negotiation, requiring manual configuration of speed and duplex.[\[2\]](#)
- **Spanning Tree Protocol (STP) Issues:** A misconfigured STP can cause ports to enter a blocking state unexpectedly.
- **IRF (Intelligent Resilient Framework) Problems:** In an IRF stack, link flapping on an IRF port can indicate a problem with the IRF link itself.[\[3\]](#)
- **Power Issues:** Insufficient power to the switch or connected device can sometimes manifest as flapping interfaces.

Question: My switch is reporting MAC flaps. What does this mean and how can I troubleshoot it?

Answer: A MAC flap occurs when the switch learns the same MAC address on two different interfaces, causing it to repeatedly update its MAC address table. This can be a sign of a layer 2 loop in your network. However, in an IRF setup using BFD MAD (Multi-Active Detection) with

management ports, MAC flapping on an intermediate device is expected behavior when the IRF stack splits if `irf mac-address persistent always` is configured.<sup>[4]</sup> If you are not using this specific IRF configuration, you should investigate your network for loops.

Question: I've connected my HPE 5945 to another switch, but the link won't come up. What should I check?

Answer: When connecting to another switch, especially a different model, ensure the following:

- **Speed and Duplex Compatibility:** Verify that both switches are configured to operate at the same speed and duplex mode. For SFP28 ports on the HPE 5945, you may need to manually configure the speed and duplex settings as they may not support autonegotiation.<sup>[2]</sup>
- **Transceiver Compatibility:** Ensure the transceivers used are compatible with both switches.
- **VLAN and Trunking Configuration:** Check that the VLAN and trunking configurations are consistent on both ends of the link.

Question: How can I diagnose potential packet loss on my HPE 5945?

Answer: To diagnose packet loss, you can use the following commands:

- **display interface :** This command will show you detailed interface statistics, including input and output errors, CRC errors, and discards.
- **display qos queue-statistics interface :** This can provide statistics on packets in different QoS queues, which can help identify if a specific class of traffic is being dropped.
- **Network Quality Analyzer (NQA):** For more advanced testing, you can configure NQA to send probes to a destination and measure packet loss, latency, and jitter.<sup>[5][6]</sup>

## Experimental Protocols: Detailed Methodologies

### Protocol 1: Verifying Interface Status and Counters

- **Objective:** To check the physical and line protocol status of an interface and to inspect for any error counters.

- Procedure: a. Access the switch's command-line interface (CLI).[7] b. Execute the command: display interface [interface-type interface-number]
  - Example: display interface HundredGigE1/0/4[1] c. Analysis:
  - Check the "Current state" and "Line protocol state". Both should be "UP".[1] If the state is "DOWN", investigate the physical layer (cabling, transceivers).
  - Examine the input and output counters. A high number of "Input errors," "CRC," or "Output errors" can indicate a physical layer problem or a duplex mismatch.

#### Protocol 2: Checking for MAC Address Flapping

- Objective: To identify if a MAC address is rapidly moving between different ports.
- Procedure: a. Access the switch's CLI. b. Execute the command: display mac-address flapping c. Analysis:
  - The output will show the flapping MAC address, the VLAN it belongs to, and the ports between which it is flapping.
  - If flapping is detected, investigate the connected devices on the identified ports for a potential network loop.
  - Note that MAC flapping can be expected behavior in certain IRF split scenarios.[4]

## Data Presentation: Key Diagnostic Commands and Output

The following table summarizes essential display commands for troubleshooting connectivity on the HPE 5945.

Command	Purpose	Key Information Provided
display interface brief	Provides a summary of the status of all interfaces.	Interface name, link state (Up/Down), speed, duplex.
display interface	Shows detailed information for a specific interface.	Status, protocol state, input/output rates, error counters (CRC, giants, etc.). <sup>[1]</sup>
display transceiver interface	Displays information about the transceiver module in a specific interface.	Transceiver type, wavelength, transfer distance, diagnostic information (temperature, voltage, Tx/Rx power).
display logbuffer	Shows the contents of the log buffer.	System events, including interface up/down transitions, errors, and warnings.
display stp brief	Provides a summary of the Spanning Tree Protocol status for all ports.	Port state (forwarding, blocking), role, and priority.
display link-aggregation summary	Shows a summary of all link aggregation groups.	Aggregation group number, working mode (static/dynamic), and status of member ports.
display mac-address	Displays the MAC address table.	MAC address, VLAN ID, associated port, and status (learned, static).
display irf	Shows the status of the IRF stack.	Member ID, role (master/standby), priority, and IRF port status.

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## Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)